

# Varlitinib preclinical efficacy solid tumors

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## Compound Focus: Varlitinib

CAS No.: 845272-21-1

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## Varlitinib Technical Profile

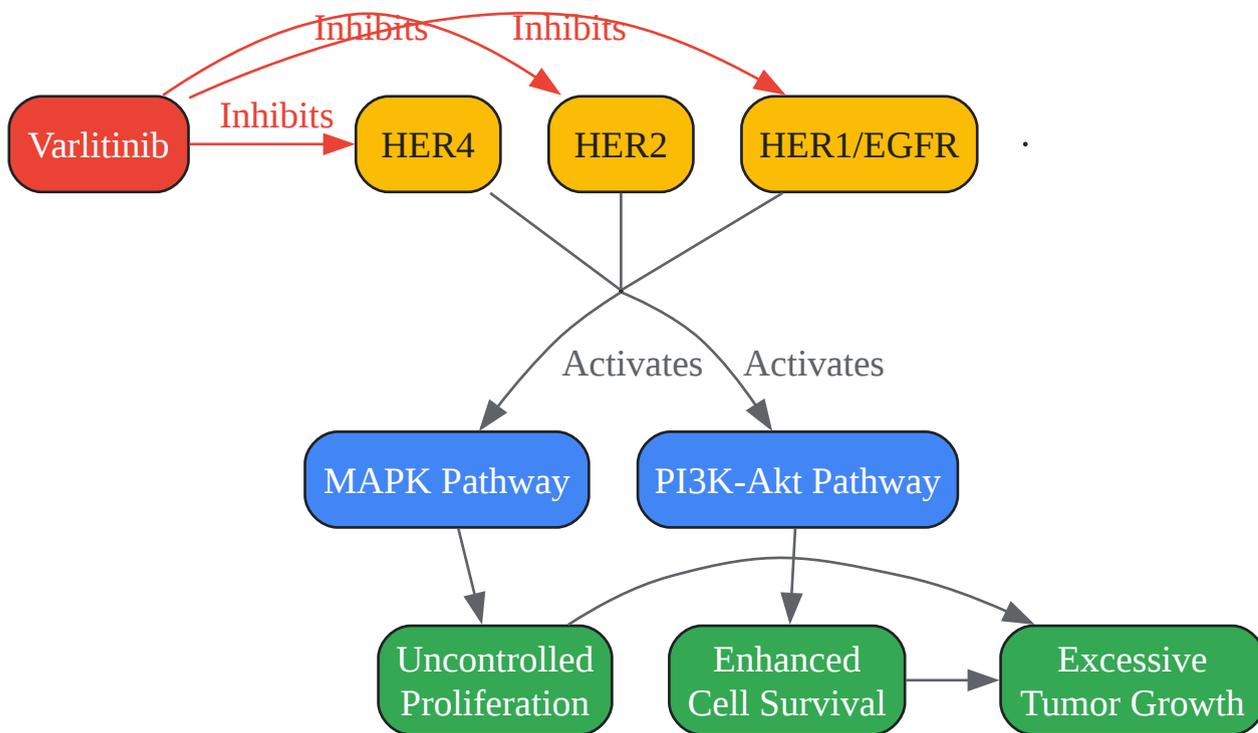
The table below summarizes the core technical information on **Varlitinib** relevant to researchers and drug development professionals.

Aspect	Technical Details
Modality	Oral, small molecule tyrosine kinase inhibitor [1] [2]
Key Targets (IC <sub>50</sub> )	Potent, nanomolar-scale inhibitor of <b>HER2 (2 nM)</b> , <b>HER1/EGFR (7 nM)</b> , and <b>HER4 (4 nM)</b> [3].
Selectivity	Reversible pan-HER inhibitor; more potent <i>in vitro</i> than lapatinib and neratinib [3].
Key Mechanism	Inhibits phosphorylation of HER receptors, blocking downstream signaling. Also inhibits heterodimers with HER3 [4].
Preclinical Efficacy (Model Types)	Significant anti-tumor activity in preclinical models of <b>human breast, lung, and epidermal carcinoma</b> tumors [1] [2]. Demonstrated activity in <b>gastric</b> and <b>biliary tract</b> cancers [3].

Aspect	Technical Details
<b>Preclinical BTC Evidence</b>	Showed potent anti-tumor activity as monotherapy in preclinical BTC models and synergism with PI3K inhibition [4]. Suppressed tumor growth in a cholangiocarcinoma xenograft model [4].

## Varlitinib Mechanism of Action and Signaling Pathway

The following diagram illustrates the molecular mechanism of **Varlitinib** and its impact on the key cancer signaling pathways.



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**Varlitinib** acts upstream to block the activation of key HER family receptors, thereby inhibiting the downstream MAPK and PI3K-Akt signaling pathways that drive cancer progression [4] [2].

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## References

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